

An In-depth Technical Guide to the Physical Properties of 9-Anthraldehyde

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Compound of Interest

Compound Name: 9-Anthraldehyde

Cat. No.: B167246

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Anthraldehyde, a derivative of anthracene, is a yellow crystalline solid that serves as a versatile intermediate in organic synthesis.^{[1][2][3]} Its unique photophysical properties, stemming from the anthracene core, make it a valuable building block in the development of dyes, pigments, and active pharmaceutical ingredients.^{[2][3][4]} This technical guide provides a comprehensive overview of the core physical properties of **9-Anthraldehyde**, complete with experimental protocols and structured data for ease of reference by researchers and professionals in drug development.

Core Physical Properties

The fundamental physical characteristics of **9-Anthraldehyde** are summarized in the tables below. These properties are crucial for its handling, purification, and application in various chemical reactions.

Table 1: General and Molecular Properties

| Property | Value |
|-------------------|---|
| Chemical Name | 9-Anthracenecarboxaldehyde |
| Synonyms | 9-Anthraldehyde, 9-Formylanthracene |
| CAS Number | 642-31-9 |
| Molecular Formula | C ₁₅ H ₁₀ O |
| Molecular Weight | 206.24 g/mol [1][3][5][6][7] |
| Appearance | Yellow to light orange crystalline solid or powder[1][2][6][8][9] |

Table 2: Thermal and Density Properties

| Property | Value |
|---------------|---|
| Melting Point | 103-105 °C[1][5][10][11][12] |
| Boiling Point | 405.7 ± 14.0 °C at 760 mmHg (estimate)[5][10] |
| Density | 1.2 ± 0.1 g/cm ³ (estimate)[5][10] |

Table 3: Solubility and Stability

| Property | Description |
|-------------------|---|
| Solubility | Soluble in toluene.[1][2][4][11][13] Insoluble in water. |
| Stability | Stable under normal conditions.[1][5][11] |
| Incompatibilities | Incompatible with strong bases and strong oxidizing agents.[1][5][11] |
| Sensitivity | Air sensitive.[1][4][13] |

Experimental Protocols

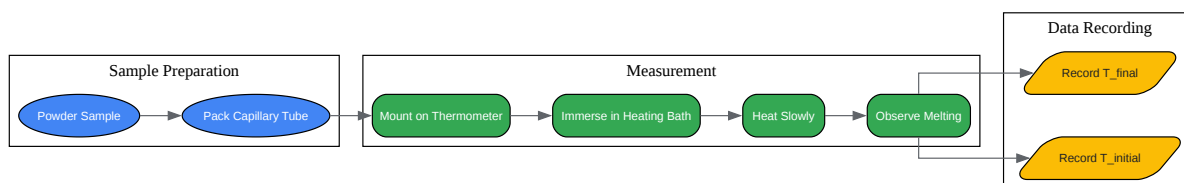
The following sections detail the standard experimental methodologies for determining the key physical properties of solid organic compounds like **9-Anthraldehyde**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered, dry **9-Anthraldehyde** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube or a Mel-Temp apparatus) containing a high-boiling liquid such as silicone oil.
- **Heating and Observation:** The heating bath is heated slowly and steadily, with constant stirring to ensure uniform temperature distribution.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-2 °C).



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Workflow for Melting Point Determination.

Solubility Determination

Understanding the solubility of **9-Anthraldehyde** is essential for choosing appropriate solvents for reactions, purification, and analysis.

Methodology: Qualitative Assessment

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, toluene, hexane) are selected.
- **Sample Addition:** A small, measured amount of **9-Anthraldehyde** (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition and Observation:** A measured volume of the chosen solvent (e.g., 1 mL) is added to the test tube. The mixture is agitated vigorously for a set period (e.g., 1 minute).
- **Classification:** The solubility is classified based on visual observation:
 - **Soluble:** The solid dissolves completely.
 - **Partially soluble:** A significant portion of the solid dissolves.
 - **Insoluble:** No noticeable amount of the solid dissolves.

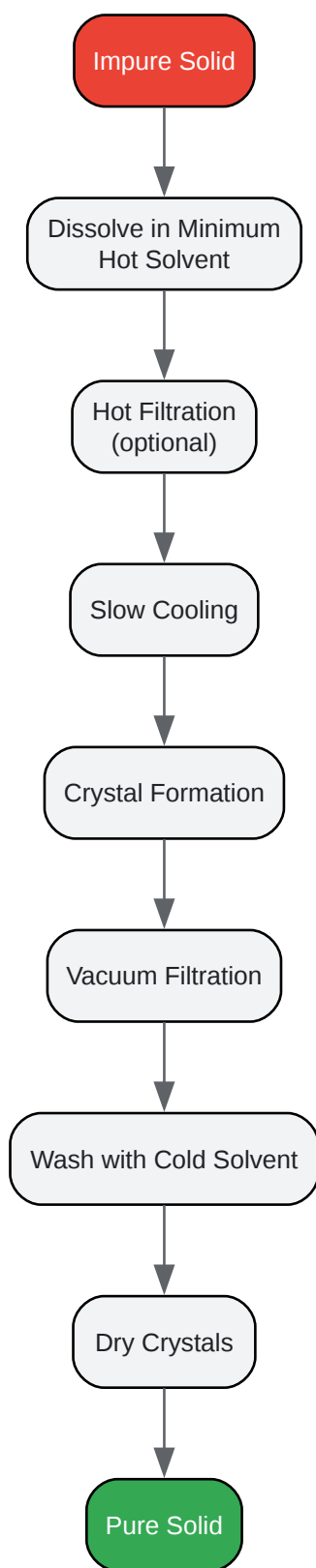
Purification by Recrystallization

Recrystallization is a common technique used to purify solid organic compounds. For **9-Anthraldehyde**, solvents like acetic acid or ethanol can be used.

Methodology

- **Solvent Selection:** Choose a solvent in which **9-Anthraldehyde** is sparingly soluble at room temperature but highly soluble at the solvent's boiling point.
- **Dissolution:** The impure solid is placed in a flask, and the minimum amount of hot solvent is added to dissolve it completely.
- **Hot Filtration (if necessary):** If insoluble impurities are present, the hot solution is filtered through a pre-heated funnel to remove them.

- Crystallization: The hot, clear solution is allowed to cool slowly and undisturbed to room temperature, and then in an ice bath to promote the formation of well-defined crystals.
- Isolation and Drying: The crystals are collected by vacuum filtration, washed with a small amount of cold solvent, and then dried to remove any residual solvent.



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General Workflow for Purification by Recrystallization.

Spectroscopic and Structural Properties

Spectroscopic Analysis

Spectroscopic techniques are indispensable for the structural elucidation and identification of **9-Anthraldehyde**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the hydrogen and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present, particularly the characteristic aldehyde $\text{C}=\text{O}$ stretching vibration.
- UV-Visible (UV-Vis) Spectroscopy: Due to its extended π -conjugated system, **9-Anthraldehyde** exhibits strong absorption in the UV-Vis region, which is useful for quantitative analysis and studying its electronic properties.

Crystal Structure

X-ray crystallography has revealed that **9-Anthraldehyde** crystallizes in an orthorhombic system with the space group $\text{P2}_1\text{2}_1\text{2}_1$.^[14] The anthracene core is planar, but the aldehyde group is twisted out of this plane by approximately 27 degrees.^[14]

Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **9-Anthraldehyde**, along with standard experimental protocols for their determination. The structured data and workflow diagrams are intended to serve as a valuable resource for researchers and professionals engaged in the synthesis, purification, and application of this important organic intermediate. A thorough understanding of these properties is fundamental to leveraging the full potential of **9-Anthraldehyde** in the development of novel materials and pharmaceuticals.

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